

# Application of 2,4-Dimethylaniline in Agrochemical Synthesis

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## Compound of Interest

Compound Name: 2,4-Dimethylaniline

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## Abstract

**2,4-Dimethylaniline** (also known as 2,4-xylydine) is a vital aromatic amine intermediate in the chemical industry, playing a crucial role in the synthesis of various agrochemicals.[1][2] Its structural properties make it a key building block for producing a range of pesticides, including insecticides, acaricides, and herbicides.[3] This document provides detailed application notes and experimental protocols for the synthesis of prominent agrochemicals derived from **2,4-Dimethylaniline**, with a primary focus on the formamidine acaricide, Amitraz.[4] Additionally, the synthesis of the herbicide Mefluidide is discussed. These notes are intended for researchers, scientists, and professionals in the fields of agrochemical synthesis and drug development.

## Introduction to 2,4-Dimethylaniline

**2,4-Dimethylaniline** is a colorless to pale yellow liquid or crystalline solid with the chemical formula  $C_8H_{11}N$ . [1] It serves as a versatile intermediate for the production of dyes, pharmaceuticals, and, significantly, pesticides.[3] In the agrochemical sector, its primary application lies in its function as a foundational molecule for building more complex active ingredients.

## Primary Application: Synthesis of Amitraz

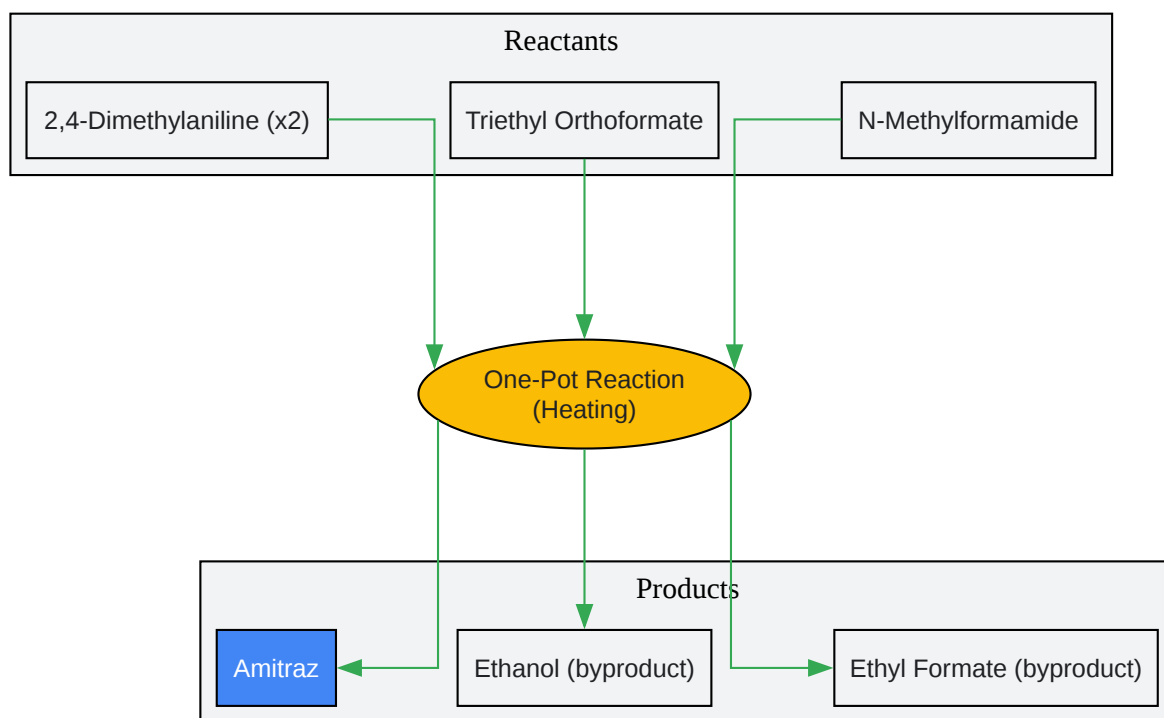
Amitraz is a non-systemic acaricide and insecticide belonging to the formamidine class.[5] First synthesized in 1969, it is widely used in agriculture and veterinary medicine to control ticks and

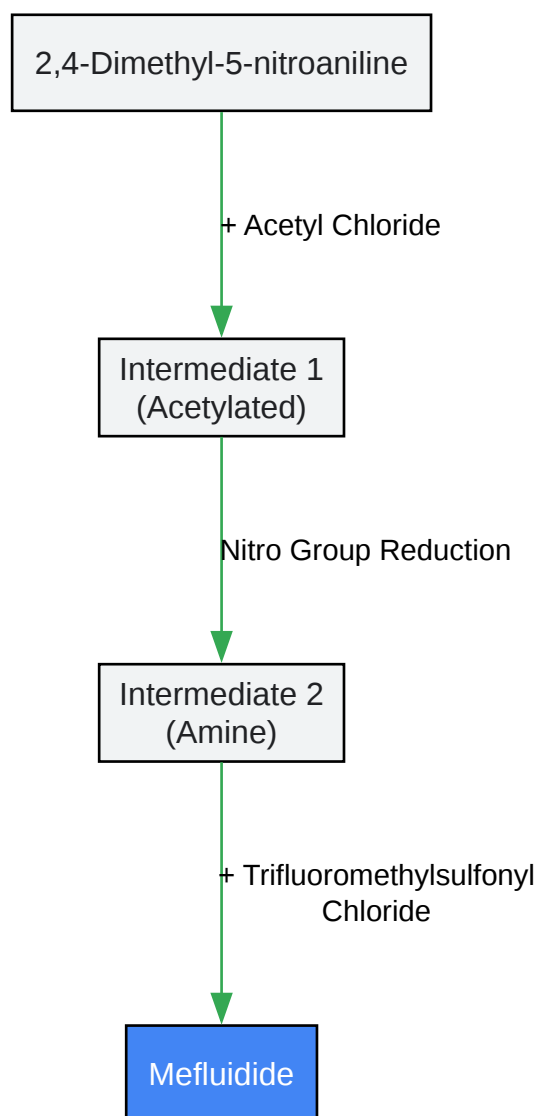
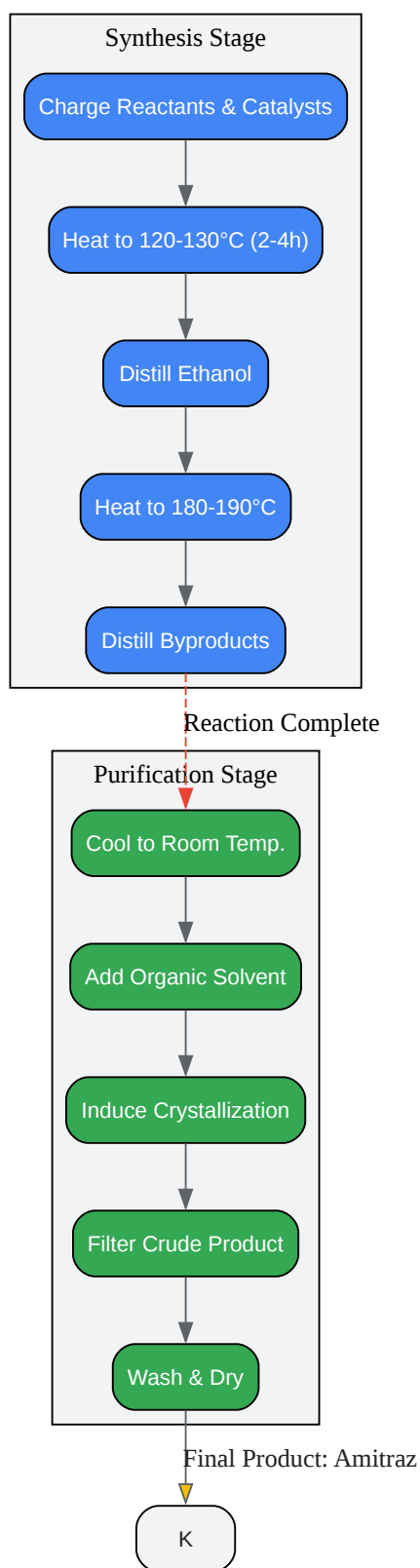
mites.[4][5] The synthesis of Amitraz is a prominent example of the industrial application of **2,4-Dimethylaniline**.

The overall reaction involves the condensation of two **2,4-Dimethylaniline** molecules with triethyl orthoformate and N-methylformamide.[6] This process is typically conducted as a one-pot synthesis.[5]

## Synthesis Pathway

The synthesis proceeds through the formation of an intermediate, N,N'-[(methylimino)dimethylidene]di-2,4-xylidine, which is the chemical name for Amitraz.[5]





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